

Best practices for handling and storing SKF 89748

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Compound of Interest

Compound Name: SKF 89748

Cat. No.: B3064089

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Technical Support Center: SKF 89748

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **SKF 89748**. Find answers to frequently asked questions and troubleshooting guidance for your experiments.

Frequently Asked Questions (FAQs)

What is **SKF 89748**?

SKF 89748, also known as SK&F 89748 or SK&F 89748-A, is a chemical compound that acts as an α 1-adrenergic receptor agonist.^{[1][2]} In research settings, it is primarily used to study the effects of α 1-adrenergic receptor activation. For instance, it has been shown to inhibit food and water intake in adult male rats.^{[1][2]}

What is the CAS Number for **SKF 89748**?

The CAS Registry Number for **SKF 89748** is 81998-18-7.^[3]

What is the shelf life of **SKF 89748**?

The reported shelf life for **SKF 89748** is 1095 days.^[3]

Handling and Storage

Proper handling and storage of **SKF 89748** are crucial to maintain its integrity and ensure the safety of laboratory personnel.

How should I store **SKF 89748**?

It is recommended to store **SKF 89748** at room temperature.^[1] For optimal stability, especially for long-term storage, it is advisable to store it in a cool, dry place away from direct sunlight. Always refer to the Certificate of Analysis provided by the supplier for specific storage recommendations.

What personal protective equipment (PPE) should I use when handling **SKF 89748**?

When handling **SKF 89748**, it is essential to use appropriate personal protective equipment (PPE) to minimize the risk of exposure. This includes:

- **Gloves:** Wear chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.

Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the compound in powdered form or preparing solutions.

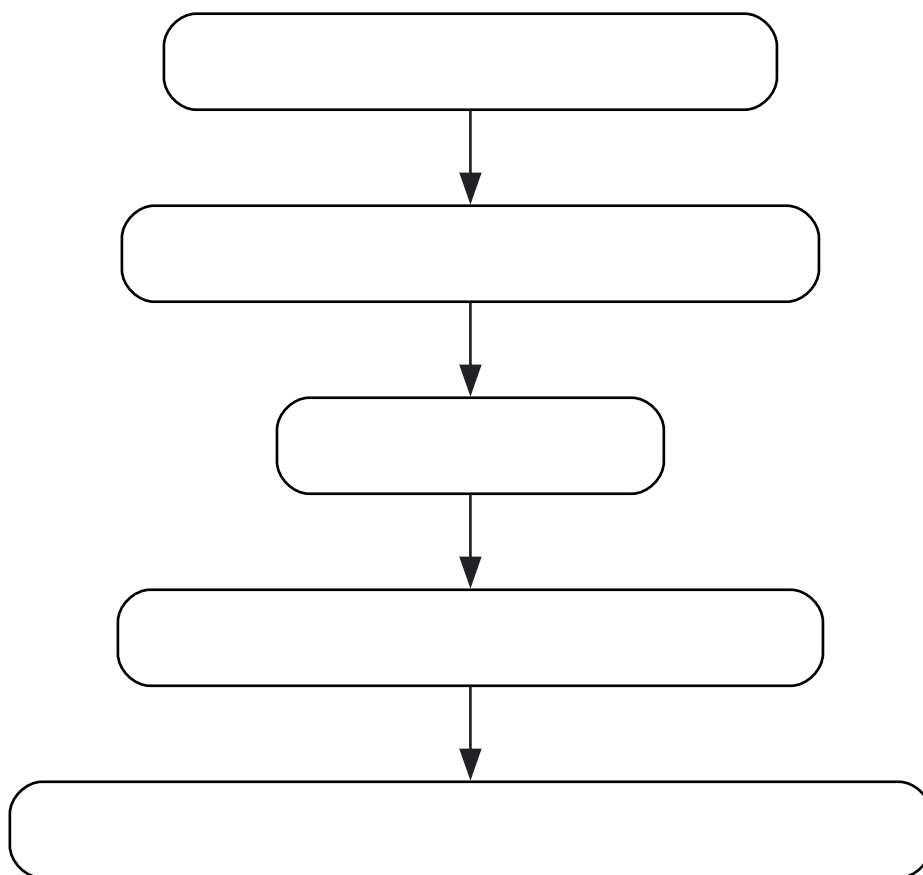
Experimental Protocols & Troubleshooting

Solution Preparation

How do I prepare a stock solution of **SKF 89748**?

The solubility of **SKF 89748** in common laboratory solvents is not widely reported. Therefore, it is recommended to perform small-scale solubility tests to determine the most appropriate solvent for your application. Common solvents for similar compounds include dimethyl sulfoxide (DMSO), ethanol, and aqueous buffers.

Workflow for Preparing a Stock Solution:



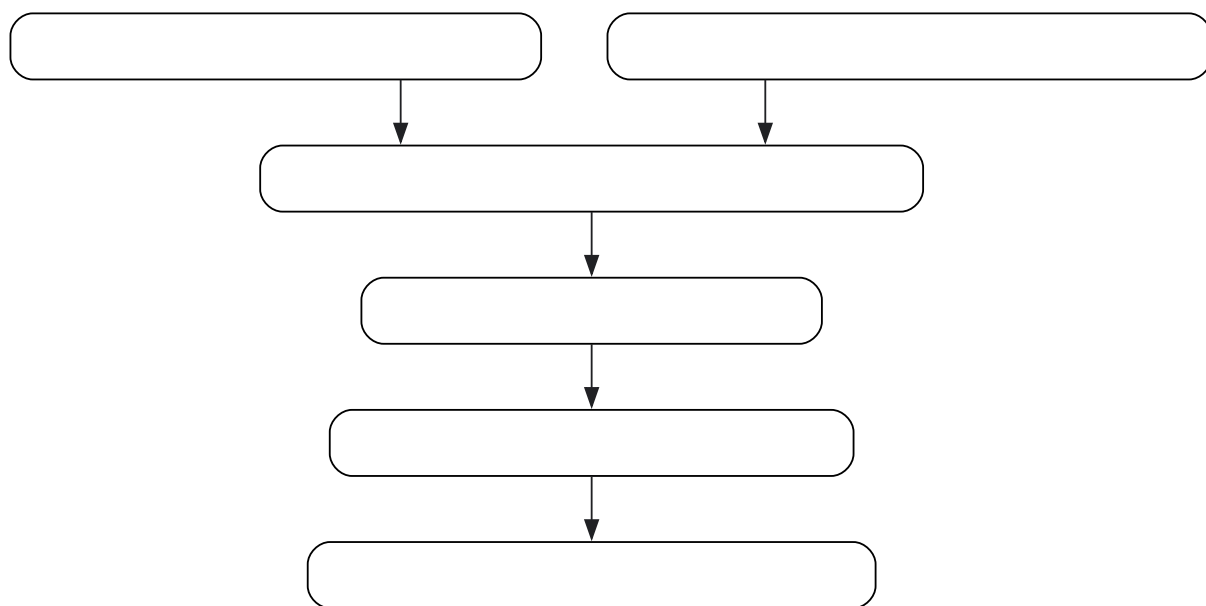
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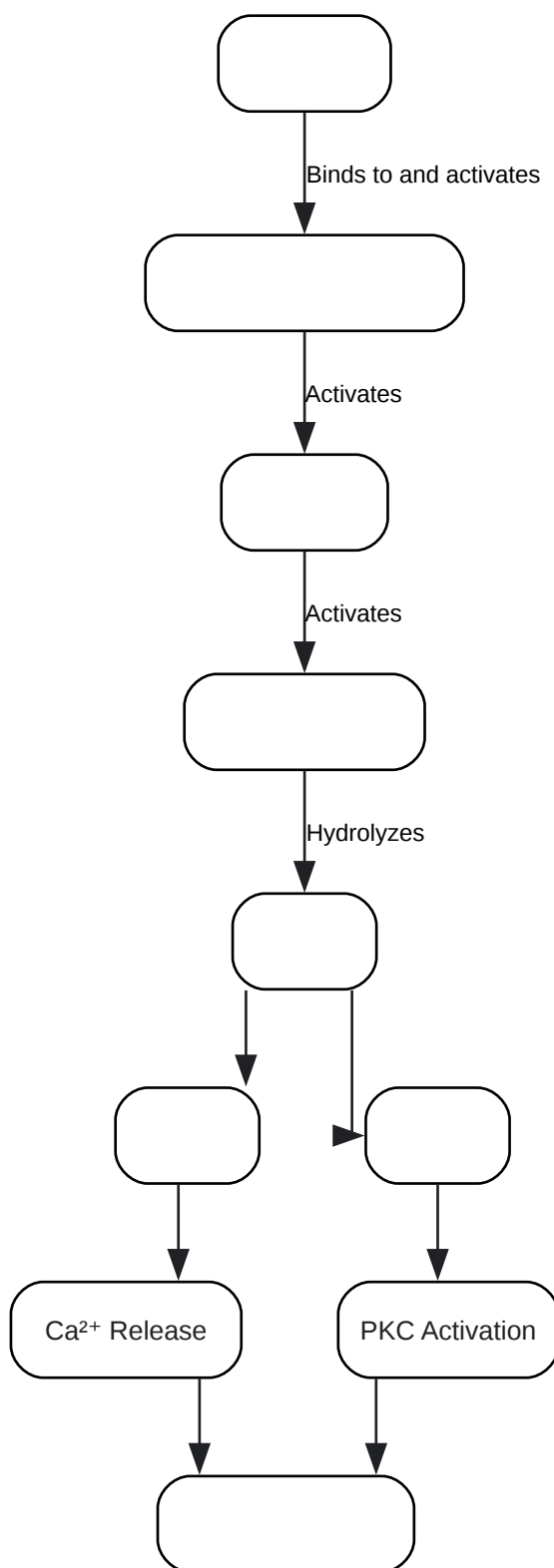
Caption: Workflow for preparing a stock solution of **SKF 89748**.

Adrenergic Receptor Binding Assay

While a specific, detailed protocol for **SKF 89748** is not readily available, a general protocol for a competitive radioligand binding assay for an α 1-adrenergic receptor is provided below. This can be adapted for use with **SKF 89748**.

Experimental Workflow:





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References

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- 3. labsolu.ca [labsolu.ca]
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